

Developing Cellular Assays for Pyrazole Compound Screening: Application Notes and Protocols

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Compound of Interest

Compound Name: 1-Cyclohexyl-1H-pyrazol-5-amine

Cat. No.: B1346628

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Introduction

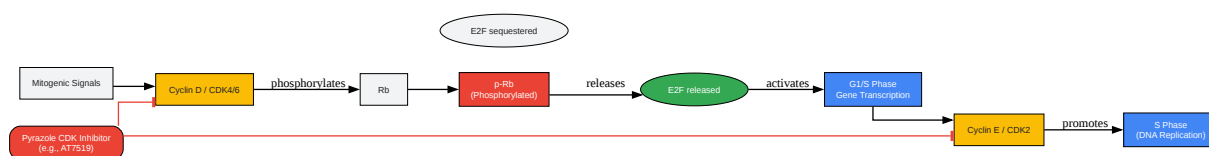
The pyrazole scaffold represents a privileged structure in medicinal chemistry, forming the core of numerous therapeutic agents.[1][2] Pyrazole-containing drugs have been approved by the FDA for a wide range of diseases, highlighting their clinical significance.[3] These compounds are particularly prominent as inhibitors of protein kinases, which are crucial regulators of cellular processes and frequently dysregulated in diseases like cancer.[1][2][4] This document provides detailed application notes and protocols for developing and executing cellular assays to screen and characterize pyrazole-based compounds.

Key Cellular Targets and Signaling Pathways of Pyrazole Compounds

A primary focus for pyrazole compound screening is the inhibition of protein kinases involved in cell cycle regulation, proliferation, and survival.[4][5] Understanding the specific pathways targeted by these compounds is essential for designing relevant assays and interpreting results.

Cyclin-Dependent Kinase (CDK) Signaling Pathway

CDKs are key regulators of cell cycle progression.[1] Their inhibition by pyrazole compounds can lead to cell cycle arrest and apoptosis, particularly in cancer cells where these pathways are often deregulated.[1] For instance, the pyrazole compound AT7519 is a potent inhibitor of multiple CDKs.[1]

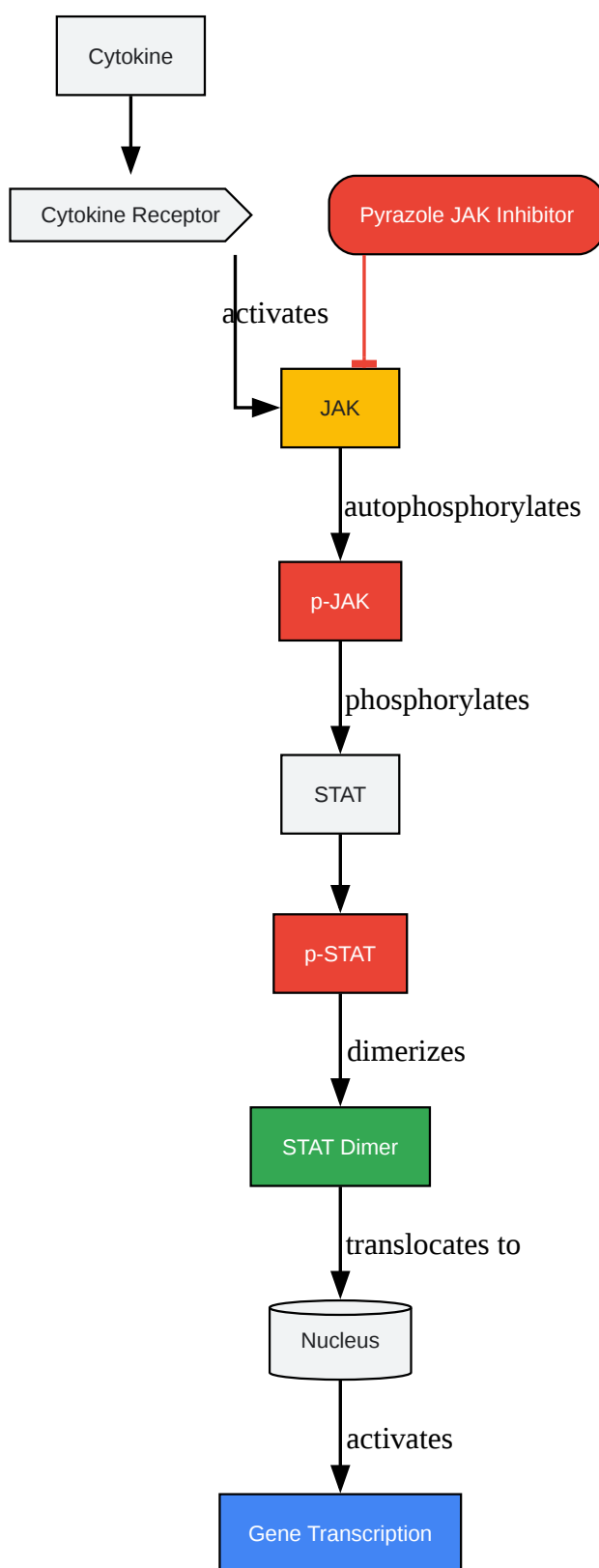


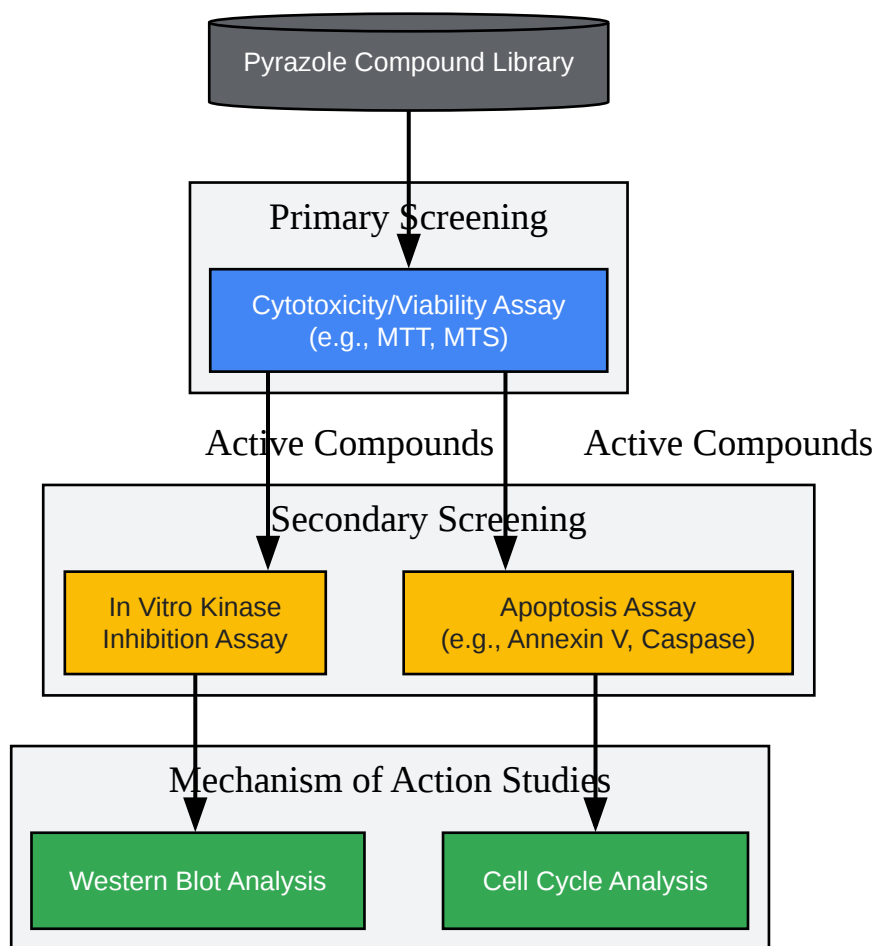
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Inhibition of the CDK/Rb pathway by pyrazole compounds.

Janus Kinase (JAK) Signaling Pathway

The JAK/STAT pathway is crucial for transmitting signals from cytokines and growth factors, playing a key role in immunity and inflammation. Pyrazole-based compounds have been developed as potent JAK inhibitors.





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